

what are the physical properties of tetradecyl methacrylate

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Compound of Interest

Compound Name: *Tetradecyl methacrylate*

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An In-Depth Technical Guide to the Physical Properties of **Tetradecyl Methacrylate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetradecyl methacrylate, also known as myristyl methacrylate, is an ester of methacrylic acid. Its long alkyl chain imparts specific physical and chemical characteristics that are leveraged in various applications, including polymer synthesis and formulation development. A thorough understanding of its physical properties is crucial for its effective use in research, particularly in drug development where it may be employed in the creation of drug delivery systems or as a component in medical devices. This guide provides a comprehensive overview of the core physical properties of **tetradecyl methacrylate**, details the standard experimental methods for their determination, and visualizes the structure-property relationships.

Core Physical Properties

The physical properties of **tetradecyl methacrylate** are summarized in the table below. These values have been compiled from various chemical and safety data sources.

Property	Value	Units
Molecular Formula	C18H34O2	-
Molecular Weight	282.46	g/mol
Appearance	Clear, colorless to light yellow liquid; may appear as a white paste	-
Density	0.869 - 0.871	g/cm ³ at 20°C
Boiling Point	147 - 154 at 0.7 Torr[1][2]; 354.9 at 760 mmHg[3][4]	°C
Melting Point	-20	°C[5]
Flash Point	151.7	°C[1][3][4]
Refractive Index	1.4480	at 20°C[2][4][6]
Vapor Pressure	3.25 x 10 ⁻⁵	mmHg at 25°C[3][4]
Water Solubility	Insoluble	-
Solubility in Organic Solvents	Soluble in non-polar solvents (e.g., hexane, chloroform)[5]	-
Octanol-Water Partition Coefficient (log Kow)	5.81 - 7.66	-
Polar Surface Area (PSA)	26.3	Å ² [1][3][4][6]

Experimental Protocols

The determination of the physical properties of chemical compounds like **tetradecyl methacrylate** follows standardized experimental protocols. Below are detailed methodologies for key properties.

Density Determination

The density of liquid **tetradecyl methacrylate** is typically determined using methods outlined in OECD Guideline 109.[1][3][5][6][7] Common techniques include:

- **Oscillating Densimeter:** A U-shaped tube is vibrated at its resonant frequency. When the tube is filled with the sample, the change in resonant frequency is measured, which is directly related to the density of the liquid. The instrument is calibrated with two substances of known density.^[5]
- **Pycnometer Method:** A glass bottle with a precisely known volume (pycnometer) is weighed empty, then filled with the sample and weighed again. The density is calculated from the mass of the sample and the known volume of the pycnometer.^[5]
- **Hydrostatic Balance:** A body of known volume is weighed in air and then when immersed in the liquid sample. The difference in weight is used to calculate the density of the liquid.^[5]

Refractive Index Measurement

The refractive index, a measure of how light bends as it passes through the substance, is determined using a refractometer according to standard methods such as ASTM D1218 or ASTM D1747.^{[2][8][9][10]}

- **Abbe Refractometer:** A small amount of the liquid sample is placed between two prisms. Light of a specific wavelength (typically the sodium D-line at 589 nm) is passed through the sample. The angle at which the light is refracted is measured, and this is used to determine the refractive index. The temperature must be precisely controlled, usually at 20°C, as the refractive index is temperature-dependent.^{[8][9]}

Boiling Point Determination

Due to its high boiling point at atmospheric pressure, the boiling point of **tetradecyl methacrylate** is often measured under reduced pressure.

- **Vacuum Distillation:** The substance is heated in a distillation apparatus connected to a vacuum pump. The temperature at which the liquid boils at a specific, reduced pressure is recorded.
- **Simulated Distillation by Gas Chromatography (GC):** This technique, outlined in methods like ASTM D2887, can be adapted for high-boiling point compounds. The sample is injected into a GC, and the retention times of its components are correlated with the boiling points of known standards.^[11]

- Thermogravimetric Analysis (TGA): TGA can be used to estimate the boiling points of low-volatility substances by measuring the temperature at which the rate of mass loss due to evaporation is at its maximum.^[12]

Octanol-Water Partition Coefficient (log Kow)

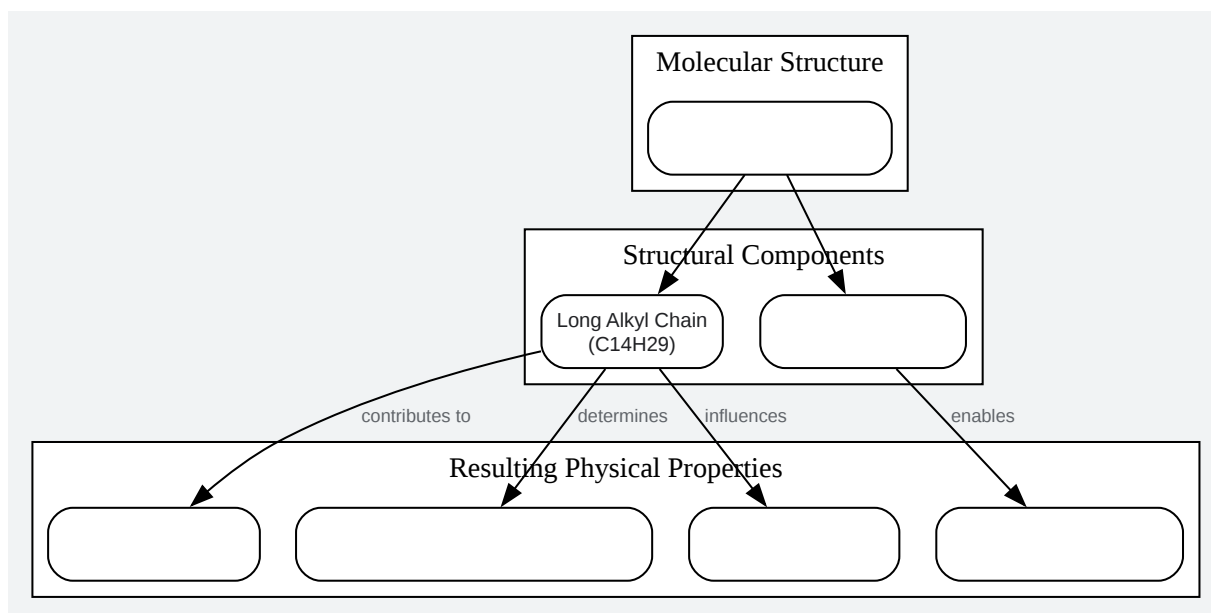
Determination

The octanol-water partition coefficient is a measure of a substance's hydrophobicity and is a critical parameter in drug development for predicting absorption, distribution, metabolism, and excretion (ADME) properties.

- Shake-Flask Method (OECD Guideline 107): A solution of **tetradecyl methacrylate** in n-octanol is shaken with water until equilibrium is reached. The two phases are then separated, and the concentration of the substance in each phase is determined using an appropriate analytical technique (e.g., chromatography). The log Kow is the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.^[13]
- Slow-Stirring Method: For highly hydrophobic compounds, the slow-stirring method is preferred to avoid the formation of microemulsions that can interfere with accurate measurements. The two phases are stirred gently for an extended period to reach equilibrium.^{[4][14]}

Visualizations

Structure-Property Relationship of Tetradecyl Methacrylate



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Caption: Relationship between the molecular structure of **tetradecyl methacrylate** and its key physical properties.

Experimental Workflow for log Kow Determination (Shake-Flask Method)



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Caption: A simplified workflow for determining the octanol-water partition coefficient (log Kow).

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